

Core Physicochemical Properties of Benzarone

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Compound Focus: Benzarone

CAS No.: 1477-19-6

Cat. No.: S520818

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The table below summarizes the key data available for **benzarone**:

Property	Value	Conditions / Notes
pKa	7.68 ± 0.15	Predicted value [1] [2].
Melting Point	124.0 to 128.0 °C	Experimental range (specification) [3] [4].
	126 °C	Reference value [3] [4].
	124.3 °C	Literature value [1] [2].
Molecular Formula	C ₁₇ H ₁₄ O ₃	- [1] [3] [4]
Molecular Weight	266.29 g/mol	- [1] [2]
Solubility	Slightly soluble in DMSO and Methanol	- [1] [3] [2]
Appearance	White to almost white powder to crystal	- [3] [4]

Methods for Determining pKa and Melting Point

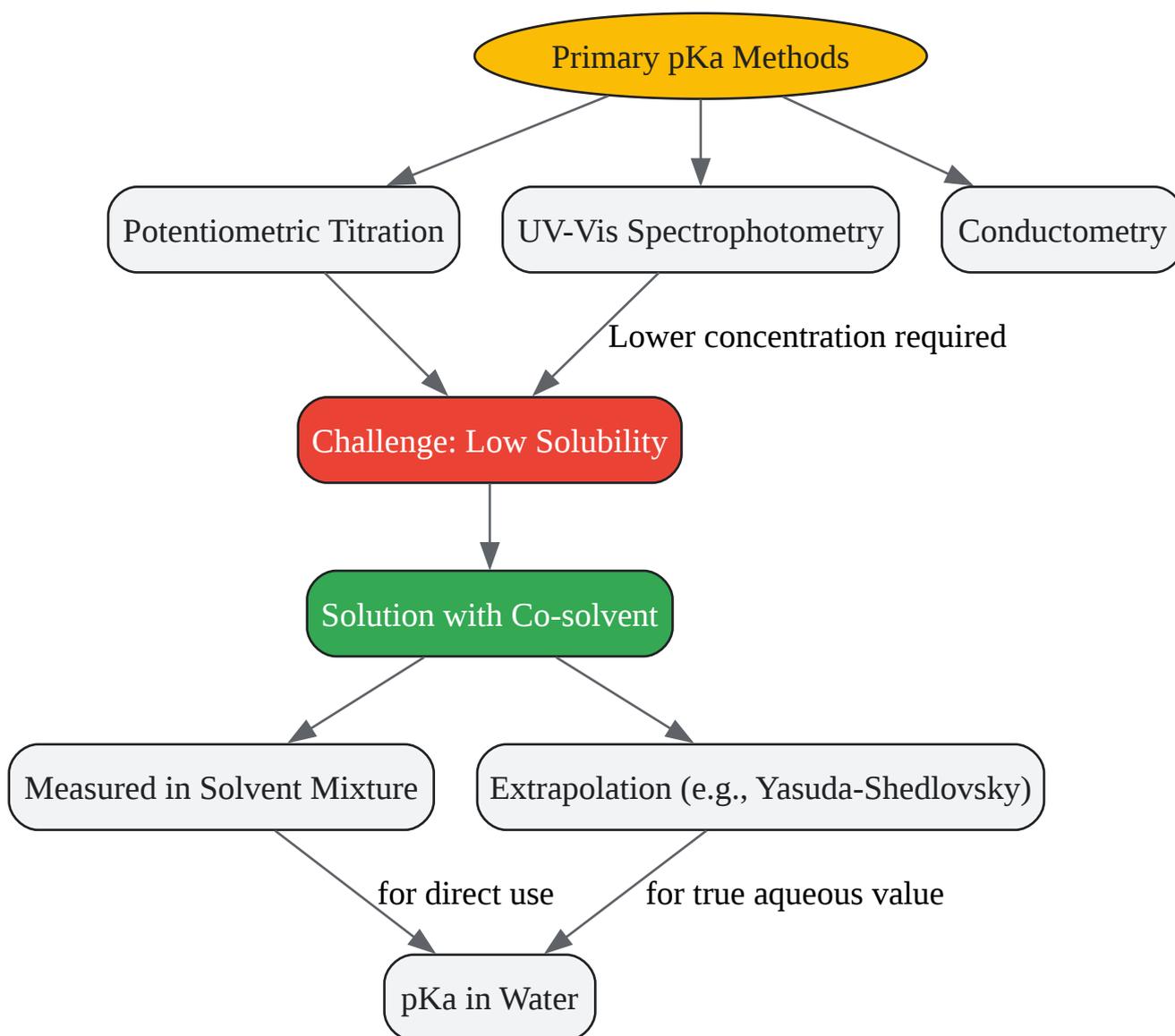
For researchers needing to determine these properties, here are established experimental protocols.

Determining pKa

For compounds like **benzarone** with limited water solubility, the pKa is often determined using co-solvent methods and spectroscopic techniques [5] [6] [7].

- **UV-Vis Spectrophotometry:** This is an ideal method for insoluble substances or when pKa values are very high or low [5] [6]. The general workflow involves:
 - **Sample Preparation:** Dissolve the compound in a series of buffer solutions prepared in a water-co-solvent mixture (e.g., 20% w/w ethanol-water) [5] [7]. The ionic strength should be kept constant [7].
 - **Spectral Acquisition:** Record the UV-Vis absorption spectra of the sample in each buffer solution across a range of pH values [5] [6].
 - **Data Analysis:** Identify the **analytical wavelength** at which the greatest difference in absorbance between the protonated (acid) and deprotonated (base) species is observed [5]. The pKa is determined at the pH where the concentrations of both species are equal, often using the **Henderson-Hasselbalch** equation [5] [7].
- **Potentiometric Titration:** This is a high-precision standard method, but it requires the compound to be sufficiently soluble in aqueous buffers [6]. For sparingly soluble compounds, it can be performed in co-solvent mixtures, but the resulting pKa must be extrapolated to zero co-solvent concentration using methods like the **Yasuda-Shedlovsky** technique [6].
- **Conductometry:** This method measures the electrical conductivity of the solution at different concentrations to calculate the dissociation constant. It is particularly suited for acids with pKa values between 1.9 and 5.2, making it less applicable for **benzarone** [6].

The relationship between these primary methods and their extensions for challenging molecules like **benzarone** can be visualized as follows:



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Experimental pathways for determining the pKa of poorly water-soluble compounds.

Determining Melting Point

The melting point is a key identity and purity test. The standard method involves using a capillary tube and a melting point apparatus [8].

- **Sample Preparation:**
 - Pulverize a dry solid sample if granular.

- Pack the sample into a closed-end glass capillary tube to a height of **2-3 mm** by tapping it down or dropping the tube through a long narrow tube [8].
- **Measurement:**
 - Place the capillary tube in a melting point apparatus.
 - Heat the sample at a medium rate until about **20°C below** the expected melting point.
 - Then, slow the heating rate to **1°C per 30 seconds** to allow the system to reach thermal equilibrium [8].
- **Observation and Recording:**
 - Record the **first temperature** when the first visible drop of liquid is observed (the onset of melting).
 - Record the **second temperature** when the entire sample becomes a transparent liquid (the clear point). This range indicates the sample's purity [8].

Application in Preformulation and Drug Development

For drug development professionals, these physicochemical properties are critical in the preformulation phase.

- **pKa Value:** The pKa of **7.68** suggests that **benzarone** exists in a pH-dependent equilibrium between its neutral and ionized forms within the physiological pH range. This significantly influences its **solubility, permeability, and extent of protein binding**, all of which are key determinants of a drug's absorption and bioavailability [5] [7].
- **Melting Point:** The sharp melting point range serves as a fingerprint for compound identity and is an indicator of crystalline purity, which is essential for ensuring batch-to-batch consistency in manufacturing [8].

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